

# 3-(Trifluoromethyl)pyridine: A Comprehensive Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: 3-(Trifluoromethyl)pyridine

Cat. No.: B054556

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **3-(Trifluoromethyl)pyridine**, a key building block in pharmaceutical and agrochemical research. This document summarizes essential quantitative data, outlines detailed experimental protocols for property determination, and presents a logical framework for understanding the interplay of these characteristics.

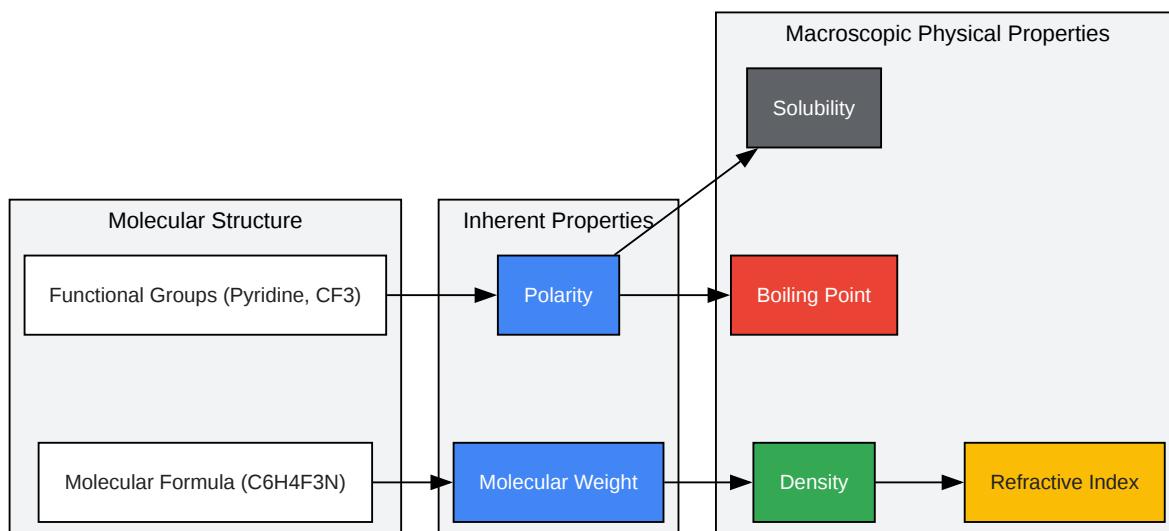
## Core Physical Properties

The physical properties of **3-(Trifluoromethyl)pyridine** are crucial for its handling, reaction optimization, and incorporation into novel molecular entities. A summary of these key properties is presented below.

Physical Property	Value	Units	Notes
Molecular Weight	147.10[1][2]	g/mol	
Density	1.276[1][2]	g/mL	at 25 °C
Boiling Point	113-115[1][2]	°C	at atmospheric pressure
Melting Point	Not available	°C	
Refractive Index	1.418[1][2]	at 20°C (n20/D)	
Solubility	Soluble in general organic solvents.	Specific quantitative data is limited.	

## Logical Relationship of Physical Properties

The physical properties of a compound are interconnected. The following diagram illustrates the logical flow from molecular structure to key macroscopic properties.



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Caption: Interrelation of **3-(Trifluoromethyl)pyridine**'s physical properties.

## Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the key physical properties of **3-(Trifluoromethyl)pyridine**.

### Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is a standard procedure for determining the boiling point of organic compounds.

Apparatus:

- Thiele tube or melting point apparatus with a heating block
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube
- Heating source (Bunsen burner or heating mantle)
- Liquid paraffin or silicone oil (for Thiele tube)

Procedure:

- A small amount of **3-(Trifluoromethyl)pyridine** is placed into the small test tube or fusion tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.

- The assembly is then placed in a Thiele tube filled with heating oil or into the heating block of a melting point apparatus.
- The apparatus is heated slowly and steadily.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped or reduced when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density (Pycnometer Method)

The pycnometer method is a precise technique for determining the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Distilled water (for calibration)
- The liquid to be measured (**3-(Trifluoromethyl)pyridine**)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed and recorded ( $m_1$ ).
- The pycnometer is filled with distilled water of a known temperature and weighed again ( $m_2$ ). The density of water at this temperature is known.

- The pycnometer is emptied, thoroughly dried, and then filled with **3-(Trifluoromethyl)pyridine** at the same temperature.
- The mass of the pycnometer filled with the sample liquid is recorded (m3).
- The density of the liquid is calculated using the following formula: Density of liquid =  $[(m3 - m1) / (m2 - m1)] * \text{Density of water}$

## Determination of Refractive Index (Abbe Refractometer)

The Abbe refractometer is a standard instrument for measuring the refractive index of liquids.

### Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Soft tissue paper
- Ethanol or acetone (for cleaning)

### Procedure:

- The prism of the Abbe refractometer is cleaned with a soft tissue moistened with ethanol or acetone and allowed to dry.
- The instrument is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- A few drops of **3-(Trifluoromethyl)pyridine** are placed on the surface of the measuring prism using a clean dropper.
- The prism is closed and the light source is adjusted to illuminate the field of view.
- The dispersion adjustment is used to eliminate any color fringes, resulting in a sharp borderline between the light and dark fields.

- The refractometer is adjusted until the borderline is centered on the crosshairs in the eyepiece.
- The refractive index is read directly from the instrument's scale. The temperature should be recorded as the refractive index is temperature-dependent.

## Determination of Solubility (Qualitative Method)

This protocol provides a general method for qualitatively assessing the solubility of an organic compound in various solvents.

Apparatus:

- Small test tubes
- Graduated cylinder or pipette
- Spatula
- Vortex mixer (optional)
- A range of solvents (e.g., water, ethanol, acetone, diethyl ether, hexane)

Procedure:

- Approximately 0.1 g of the solute (if solid) or a few drops (if liquid, like **3-(Trifluoromethyl)pyridine**) is placed into a clean, dry test tube.
- A small volume (e.g., 1 mL) of the chosen solvent is added to the test tube.
- The mixture is agitated vigorously for 1-2 minutes. A vortex mixer can be used for thorough mixing.
- The mixture is then allowed to stand and observed.
- The solubility is classified as:
  - Soluble: The substance completely dissolves, forming a clear, homogeneous solution.

- Partially soluble: Some of the substance dissolves, but a noticeable amount remains undissolved.
- Insoluble: The substance does not appear to dissolve at all.
- This procedure is repeated for each solvent to be tested. For acid-base properties, solubility in aqueous acid (e.g., 5% HCl) and aqueous base (e.g., 5% NaOH) can also be determined.

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## References

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